

# solubility of calcium hypochlorite in various solvents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Calciumhypochlorite

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## Solubility of Calcium Hypochlorite: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of calcium hypochlorite in various solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who require detailed information on the handling and properties of this compound.

## Introduction

Calcium hypochlorite, with the chemical formula  $\text{Ca}(\text{OCl})_2$ , is a widely utilized inorganic compound, primarily known for its strong oxidizing properties. It is the main active ingredient in commercial products such as bleaching powder and chlorine powder.<sup>[1][2]</sup> Its utility as a disinfectant for water treatment and a bleaching agent is well-established.<sup>[1][2]</sup> Understanding its solubility is critical for its effective and safe application in various scientific and industrial contexts. Commercial bleaching powder is not pure calcium hypochlorite but a mixture that also contains calcium hydroxide, calcium chloride, and water.<sup>[2][3][4]</sup>

## Physicochemical Properties

- Appearance: White or grayish-white solid, typically in granular or tablet form.<sup>[1][5]</sup>

- Odor: Strong smell of chlorine due to slow decomposition in the presence of moisture.[1][2]
- Stability: As a solid, it is relatively stable.[1] Aqueous solutions are subject to decomposition, which is influenced by factors such as concentration, pH, temperature, and light.[6]

## Solubility Data

The solubility of calcium hypochlorite is significantly influenced by the solvent and temperature.

### Aqueous Solubility

Calcium hypochlorite is fairly soluble in water.[7] The dissolution process involves the dissociation of the ionic compound into calcium ions ( $\text{Ca}^{2+}$ ) and hypochlorite ions ( $\text{OCl}^-$ ).[7]

Table 1: Solubility of Calcium Hypochlorite in Water

Temperature (°C)	Solubility ( g/100 mL)	Notes
20	20	Decomposes upon dissolution. [8]
25	21.4	Also reported as 21 g/100 mL. [6][7][9][10][11]

The solubility of calcium hypochlorite in water increases with higher temperatures.[12][13] However, it is important to note that at elevated temperatures, the rate of hydrolysis may also increase, potentially affecting its stability and solubility.[13] It is also observed that calcium hypochlorite is less soluble in hard water compared to soft or medium-hard water due to the presence of other ions.[7][11]

### Solubility in Organic Solvents

Direct solubility data for calcium hypochlorite in many organic solvents is scarce due to its high reactivity.

Table 2: Solubility and Reactivity of Calcium Hypochlorite in Various Organic Solvents

Solvent	Solubility/Reactivity
Ethanol	Insoluble; reacts with the solvent.[6][7][9]
Other Alcohols	Reacts, potentially with ignition or explosion.[10][14]
Acetone	Reacts, can be used in the haloform reaction to produce chloroform.[15]
Glycerol	Reacts, can lead to spontaneous combustion.[16][17]
Acetic Acid	Reacts to produce chlorine gas.[18]
Chloroform	Used as a product of the haloform reaction with acetone, not as a solvent.[15]

Caution: Due to its strong oxidizing nature, calcium hypochlorite can react vigorously and sometimes explosively with organic compounds.[6][14] Extreme care must be taken when considering its use with any organic solvent.

## Experimental Protocols

### General Protocol for Determining Aqueous Solubility

This protocol is a general guideline for determining the solubility of calcium hypochlorite in water at a specific temperature.

Materials:

- Calcium hypochlorite
- Distilled or deionized water
- Constant temperature water bath
- Stirring apparatus (magnetic stirrer and stir bar)
- Filtration apparatus (e.g., vacuum filtration with a Büchner funnel and filter paper)

- Analytical balance
- Drying oven
- Standard laboratory glassware (beakers, flasks, graduated cylinders)

#### Methodology:

- **Temperature Control:** Set the water bath to the desired temperature and allow it to equilibrate.
- **Saturation:** Add an excess amount of calcium hypochlorite to a known volume of distilled water in a flask.
- **Equilibration:** Place the flask in the constant temperature water bath and stir the mixture vigorously for a sufficient amount of time to ensure equilibrium is reached (e.g., 24 hours).
- **Filtration:** Once equilibrium is achieved, allow the undissolved solid to settle. Carefully filter the saturated solution to remove any excess solid. It is crucial to maintain the temperature during filtration to prevent precipitation or further dissolution.
- **Sample Weighing:** Accurately weigh a portion of the clear, saturated filtrate.
- **Drying:** Place the weighed sample in a drying oven at a temperature that will evaporate the water without decomposing the calcium hypochlorite (e.g., below 100°C). Dry to a constant weight.
- **Calculation:** The solubility can be calculated from the mass of the dried calcium hypochlorite and the initial mass of the saturated solution.

## Assay for Available Chlorine Content

The concentration of active chlorine in a calcium hypochlorite solution can be determined by iodometric titration.

#### Principle:

Calcium hypochlorite reacts with potassium iodide in an acidic medium to liberate iodine. The liberated iodine is then titrated with a standard solution of sodium thiosulfate using starch as an indicator.

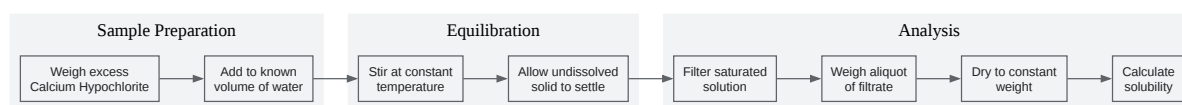
Reactions:

- $\text{Ca}(\text{OCl})_2 + 4\text{H}^+ + 4\text{I}^- \rightarrow \text{Ca}^{2+} + 2\text{Cl}^- + 2\text{I}_2 + 2\text{H}_2\text{O}$
- $\text{I}_2 + 2\text{S}_2\text{O}_3^{2-} \rightarrow 2\text{I}^- + \text{S}_4\text{O}_6^{2-}$

Procedure:

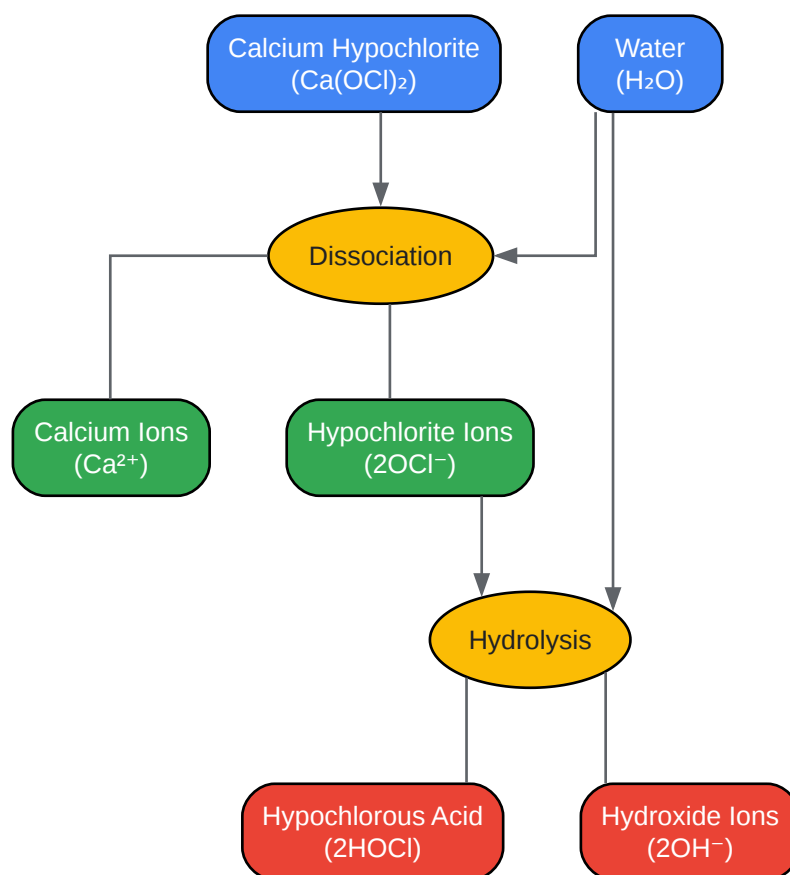
- Accurately weigh a sample of the calcium hypochlorite solution.
- In a flask, add an excess of potassium iodide solution and acidify with acetic acid.[\[18\]](#)
- Immediately titrate the liberated iodine with a standardized sodium thiosulfate solution.[\[18\]](#)
- When the solution turns pale yellow, add a few drops of starch indicator. The solution will turn blue.
- Continue the titration until the blue color disappears.[\[18\]](#)
- The concentration of available chlorine can be calculated from the volume of sodium thiosulfate solution used.

## Visualizations



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*Figure 1: Experimental workflow for determining aqueous solubility.*



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Figure 2: Dissolution and hydrolysis pathway of calcium hypochlorite in water.

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## References

- 1. Calcium hypochlorite - Wikipedia [en.wikipedia.org]
- 2. Calcium Hypochlorite (Calcium process) : Technology Transfer - infochems [infochems.com]
- 3. Bleaching Powder: Formula, Structure, Preparation & Storage | AESL [aakash.ac.in]
- 4. royalsocietypublishing.org [royalsocietypublishing.org]

- 5. Calcium Hypochlorite vs. Sodium Hypochlorite: A Comprehensive Comparison | Niran Chemical [niranchemical.com]
- 6. Hypochlorite Salts - Chlorinated Drinking-Water; Chlorination by-Products; Some Other Halogenated Compounds; Cobalt and Cobalt Compounds - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. byjus.com [byjus.com]
- 8. Calcium hypochlorite CAS#: 7778-54-3 [m.chemicalbook.com]
- 9. Calcium Hypochlorite Solutions: Evaluation of Surface Tension and Effect of Different Storage Conditions and Time Periods over pH and Available Chlorine Content - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Calcium hypochlorite |  $\text{Ca}(\text{ClO})_2$  | CID 24504 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Calcium Hypochlorite: Properties, Uses & Reactions Explained [vedantu.com]
- 12. Can Calcium Hypochlorite Completely Dissolve?-Aguachlon [aguachlon.com]
- 13. jdlchem.com [jdlchem.com]
- 14. urbanforestrysouth.org [urbanforestrysouth.org]
- 15. Sciencemadness Discussion Board - Haloform with Calcium Hypochlorite (70%) - Powered by XMB 1.9.11 [sciencemadness.org]
- 16. Calcium hypochlorite - Sciencemadness Wiki [sciencemadness.org]
- 17. Sciencemadness Discussion Board - The effect of glycerol on calcium hypochlorite - Powered by XMB 1.9.11 [sciencemadness.org]
- 18. scribd.com [scribd.com]
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